

CAS number 9004-95-9 technical data sheet

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Compound of Interest

Compound Name: Lubrol WX
CAS No.: 11138-41-3
Cat. No.: B1174942

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An In-depth Technical Guide to CAS 9004-95-9 (Polyoxyethylene Cetyl Ether)

Introduction

Polyoxyethylene cetyl ether, identified by CAS number 9004-95-9, is a non-ionic surfactant widely utilized across the pharmaceutical, cosmetic, and industrial sectors.[1][2] It is synthesized through the reaction of cetyl alcohol and polyethylene glycol.[2] The resulting compound possesses both hydrophilic (polyoxyethylene) and lipophilic (cetyl ether) properties, making it an effective emulsifying and solubilizing agent.[2] Its mild nature also makes it suitable for use in personal care products and for applications involving sensitive skin.[1][2] In research and drug development, it is employed for its ability to stabilize formulations, enhance the solubility of hydrophobic compounds, and in applications such as protein extraction and cell permeabilization.[1][3]

Chemical and Physical Properties

The properties of polyoxyethylene cetyl ether can vary depending on the degree of ethoxylation (the number of ethylene oxide units). Different grades, such as Brij® 52, Brij® 58, and Cetomacrogol 1000, fall under the same CAS number but have different molecular weights and properties.[4][5]

Property	Value	Reference
Synonyms	Polyethylene Glycol Hexadecyl Ether, Cetomacrogol, Polyoxyethylene (20) cetyl ether	[4][5][6]
Molecular Formula	HO(C ₂ H ₄ O) _n C ₁₆ H ₃₃	[4]
Appearance	White or off-white solid/flake, Milky white solid	[1][7][8]
pH (1% solution)	5.0 - 7.0	[1][7][8]
Water Content	≤ 1.0% - 3.0% Max	[1][7][8]
Melting Point	-38 °C (Brij 58), 32.8°C (Brij 52)	[3][5]
Flash Point	150°C / 302°F	[5]
Cloud Point (5% NaCl)	88 - 91°C	[7]
Hydroxyl Value (mg KOH/g)	40 - 52	[1]
Critical Micelle Concentration (CMC)	0.08 mM (20-25°C) for Brij 58	[3]
Solubility	Water soluble	[2][9]

Safety and Handling

Polyoxyethylene cetyl ether is generally not considered a hazardous substance.[4][6] However, standard laboratory safety practices should be followed.

Aspect	Recommendation	Reference
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, and eye protection. [10]	[10]
Handling	Avoid contact with skin and eyes.[10] Handle in a well-ventilated place and avoid dust formation.[5][10]	[5][10]
Storage	Store in a cool, dry, and well-ventilated area in a tightly closed container, away from heat sources and strong oxidizing agents.[4][5][9]	[4][5][9]
First Aid (Skin Contact)	Wash off with soap and plenty of water.[5]	[5]
First Aid (Eye Contact)	Rinse immediately with plenty of water for at least 15 minutes.[6]	[6]
First Aid (Ingestion)	Clean mouth with water and drink plenty of water afterwards.[6]	[6]
Fire Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]	[4]
Incompatibilities	Strong oxidizing agents.[9]	[9]

Applications in Research and Drug Development

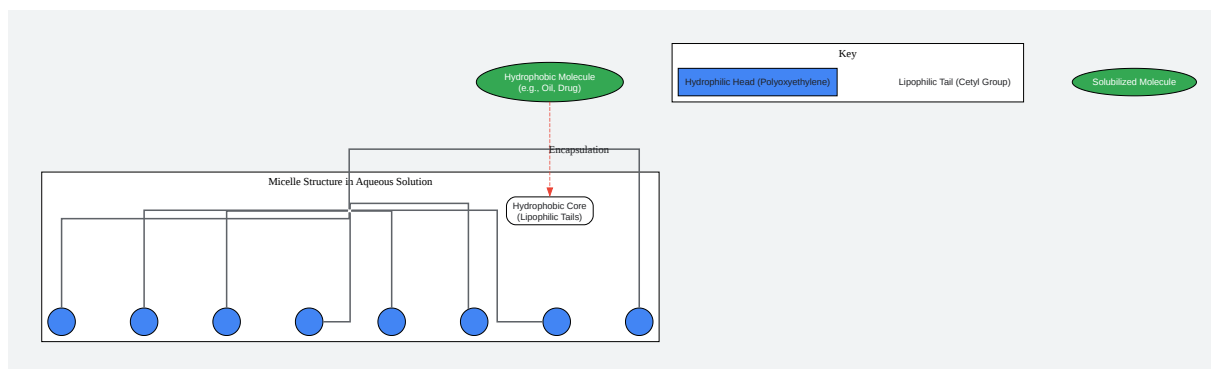
Due to its surfactant properties, CAS 9004-95-9 has several applications in a research setting:

- **Solubilizing Agent:** It is used to enhance the solubility of poorly water-soluble active pharmaceutical ingredients (APIs), which is crucial for drug delivery and formulation.[1][8]

- **Emulsifier and Stabilizer:** It is used to create and stabilize oil-in-water or water-in-oil emulsions in creams, lotions, and other pharmaceutical formulations.[\[1\]](#)
- **Protein Extraction and Cell Lysis:** As a non-ionic detergent, it can be used to permeabilize cell membranes and extract proteins for further study, such as in Western blotting or other biochemical assays.[\[3\]](#)
- **Nanoemulsion Formation:** It can be used as a surfactant in the preparation of nanoemulsions for food and pharmaceutical applications.[\[9\]](#)[\[11\]](#)
- **Study of Surfactant Behavior:** It serves as a model compound for studying micelle formation and the behavior of non-ionic surfactants.[\[1\]](#)

Mechanism of Action as a Surfactant

The primary mechanism of action for polyoxyethylene cetyl ether is its ability to form micelles in aqueous solutions above its critical micelle concentration (CMC). The lipophilic cetyl tails aggregate to form a hydrophobic core, while the hydrophilic polyoxyethylene heads form a shell that interacts with water. This structure allows for the encapsulation and solubilization of hydrophobic molecules.



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Caption: Mechanism of micelle formation and solubilization by Polyoxyethylene Cetyl Ether.

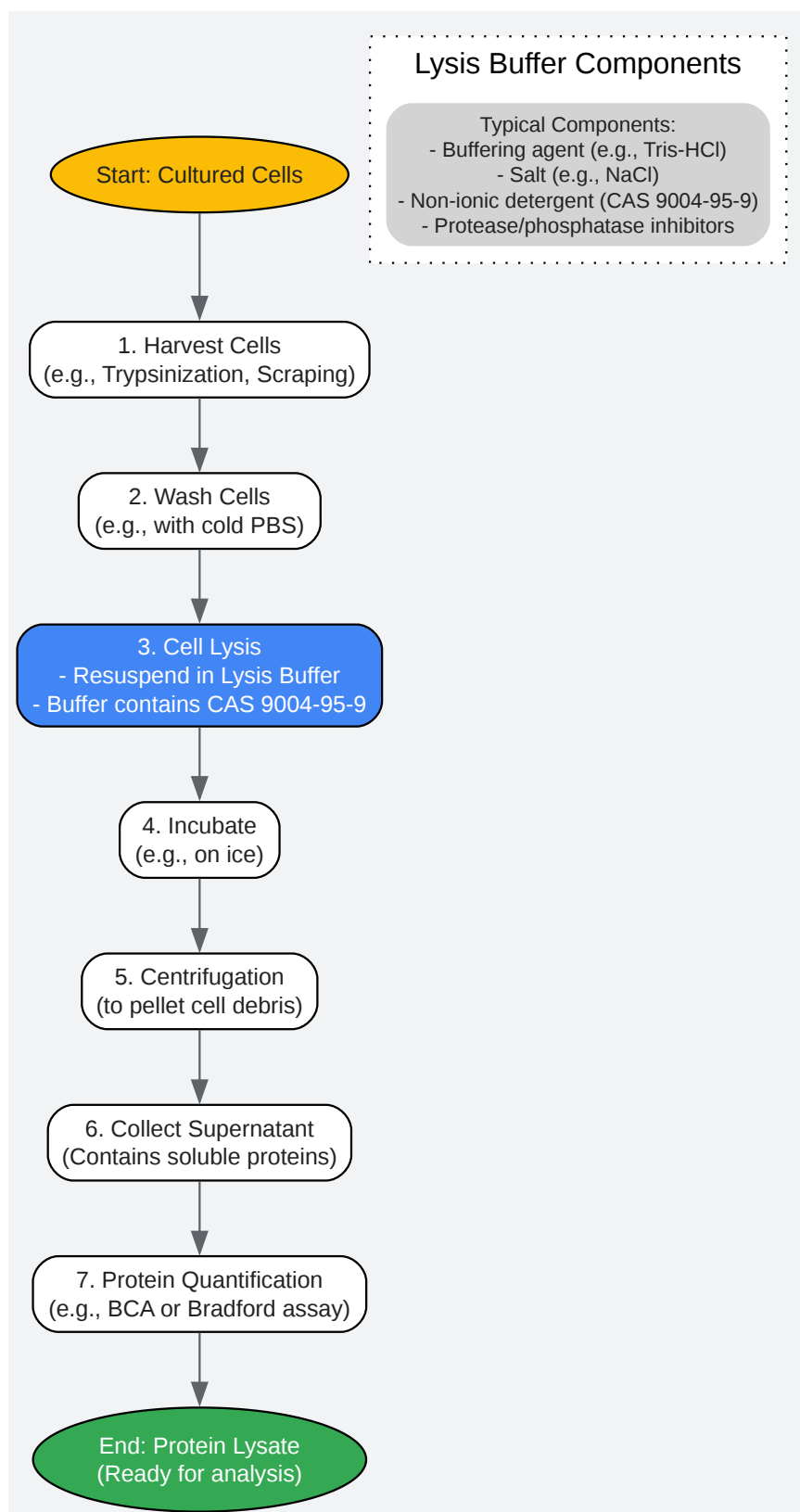
Experimental Protocols

While specific, detailed experimental protocols are highly dependent on the application and laboratory, a general workflow for cell lysis and protein extraction using a non-ionic detergent like polyoxyethylene cetyl ether is provided below. Researchers should optimize

concentrations, incubation times, and other parameters for their specific cell type and downstream application.

General Workflow for Cell Lysis and Protein Extraction

This diagram illustrates a typical workflow for preparing a protein lysate from cultured cells for subsequent analysis.



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Caption: Generalized experimental workflow for cell lysis and protein extraction.

Signaling Pathways

Based on available technical data, polyoxyethylene cetyl ether (CAS 9004-95-9) is primarily used as a non-ionic surfactant, emulsifier, and solubilizing agent in research and various formulations.[1][2] Its function is physical in nature, disrupting lipid-lipid and lipid-protein interactions to permeabilize membranes or create emulsions.[3] There is no evidence to suggest that it directly participates in or modulates specific biological signaling pathways as a ligand or signaling molecule. Its role in biological experiments is typically that of a tool to facilitate the extraction and analysis of cellular components.

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